

# chromium III acetate vs iron III acetate structural similarity

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## Compound Focus: Chromium(III) acetate

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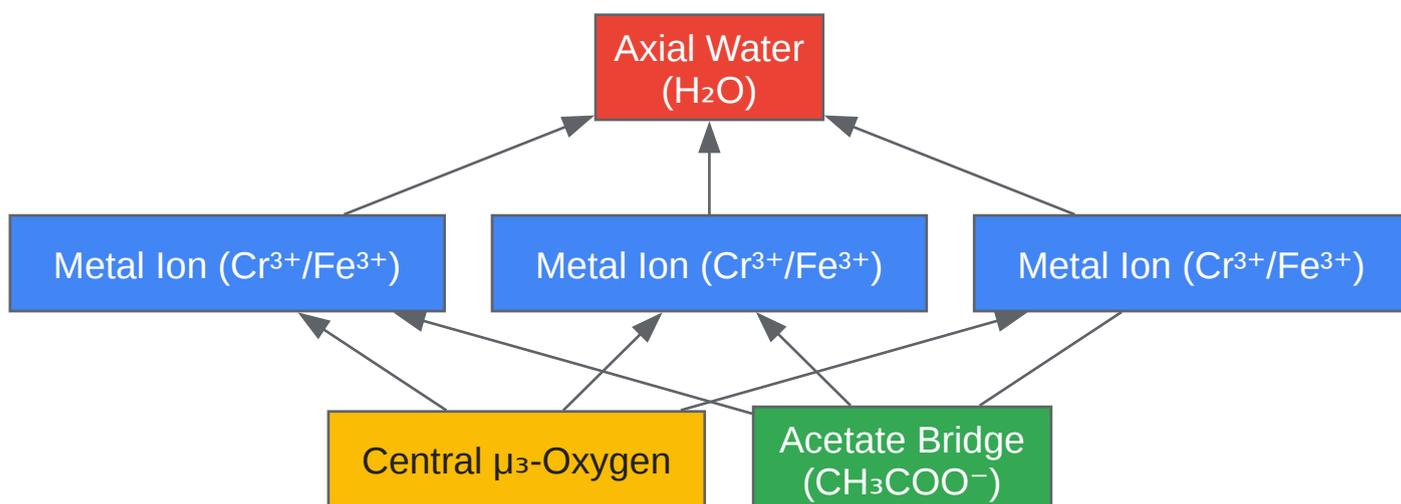
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## Structural Similarity: The Trinuclear Core

Scientific literature indicates that both **chromium(III) acetate** and iron(III) acetate form complexes centered around a trinuclear metal cluster. The key similarity lies in this  $[M_3O(O_2CCH_3)_6(H_2O)_3]^+$  unit (where M is Cr or Fe), which consists of three metal atoms connected by a central oxygen atom and bridged by six acetate groups [1] [2].

The structure of the iron compound,  $[Fe_3O(CH_3COO)_6(H_2O)_3][AuCl_4] \cdot 6H_2O$ , is described as "typical for  $\mu_3$ -O bridged trinuclear ferric compounds," with the iron atoms at the vertices of a near-equilateral triangle [2]. **Chromium(III) acetate** is also described as a family of salts with the identical cationic formula,  $[Cr_3O(O_2CCH_3)_6(OH_2)_3]^+$  [3]. This suggests their core structures are isomorphous.

The following diagram illustrates this shared structural motif:



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## Comparative Analysis of Key Parameters

The table below summarizes the known properties and characteristics of these two compounds based on the available information.

Parameter	Chromium(III) Acetate	Iron(III) Acetate
<b>Common Formula</b>	$[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]^+$ [1] [3]	$[\text{Fe}_3\text{O}(\text{CH}_3\text{COO})_6(\text{H}_2\text{O})_3]^+$ [2]
<b>Core Structure</b>	Trinuclear, $\mu_3$ -oxo-bridged [3]	Trinuclear, $\mu_3$ -oxo-bridged [2]
<b>Metal-Metal Bond</b>	Information not found in search results	Coupled by antiferromagnetic exchange interactions [2]
<b>Typical Form</b>	Gray-green powder or blue-green paste [1]	Information not found in search results
<b>Key Applications</b>	Textile mordant, tanning, catalyst, emulsion hardener [4] [1]	Serves as a model for magnetochemistry; used in catalyst research [2]
<b>Magnetic Properties</b>	Information not found in search results	Antiferromagnetic ( $J = -29.0 \text{ cm}^{-1}$ ) [2]

## Experimental Characterization Techniques

The structural similarities mean that the same suite of analytical techniques is used to characterize both compounds. Here are the detailed methodologies cited in the search results:

- **X-ray Diffraction (XRD):** This is the primary technique for determining the precise molecular and crystal structure. It was used to confirm that the iron(III) acetate complex cation has a structure with metal atoms at the vertices of a triangle with a central oxygen atom [2].
- **Mössbauer Spectroscopy:** This technique is specific to iron and was used to study the electronic environment of the iron nuclei in the iron(III) acetate complex [2].
- **Magnetochemistry:** Studies of magnetic susceptibility are used to probe the magnetic interactions between metal centers. For the iron(III) acetate complex, the data were interpreted using the Heisenberg-Dirac-Van Vleck (HDVV) model to determine the antiferromagnetic exchange parameter [2].
- **Thermogravimetric Analysis (TGA):** This method measures weight changes as a function of temperature, providing information on solvent loss (e.g., water molecules) and thermal stability of the complex [5].

## Research Implications and Applications

The shared structural motif leads to different applications rooted in the distinct chemical properties of chromium and iron:

- **Chromium(III) Acetate:** Its primary uses are industrial, leveraging chromium's properties in **textile dyeing** (as a mordant to fix dyes), **tanning**, and as a **catalyst** [4] [1]. Research also explores chromium(III) complexes for their **antimicrobial activity** [6] [7].
- **Iron(III) Acetate:** This compound is significant in fundamental research. It serves as a classic model for studying **magnetochemistry** and **exchange interactions** in polynuclear complexes [2]. Furthermore, iron-based Metal-Organic Frameworks (MOFs) are investigated for practical applications like **acetic acid capture** in sustainable film preservation [5].

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